

An In-depth Technical Guide to Pentyl Chloroformate: Safety and Handling

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Compound of Interest

Compound Name: *Pentyl chloroformate*

Cat. No.: *B1359931*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **pentyl chloroformate** (CAS No. 638-41-5). A clear understanding and implementation of these protocols are critical for ensuring laboratory safety and mitigating risks associated with this chemical intermediate. **Pentyl chloroformate** is a flammable, corrosive, and toxic compound that requires stringent safety measures during storage, handling, and disposal.

Physical and Chemical Properties

Pentyl chloroformate is a clear, colorless to slightly yellow liquid with a pungent odor.[1] It is insoluble in water and its vapors are heavier than air, which can lead to accumulation in low-lying areas.[2] A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ ClO ₂	[3][4][5]
Molecular Weight	150.60 - 150.61 g/mol	[1][3][4][5]
Appearance	Clear, colorless to slightly yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	161°C (at 760 mmHg); 60-62°C (at 11 mmHg)	[1][3][6]
Flash Point	53.5°C (128.3°F)	[1][6]
Density	1.032 g/mL at 20°C	[1][6]
Vapor Pressure	1.7 mmHg at 25°C	[1][6]
Solubility in Water	Insoluble; reacts with water	[2][6]
Refractive Index	1.4160 - 1.4200	[3]

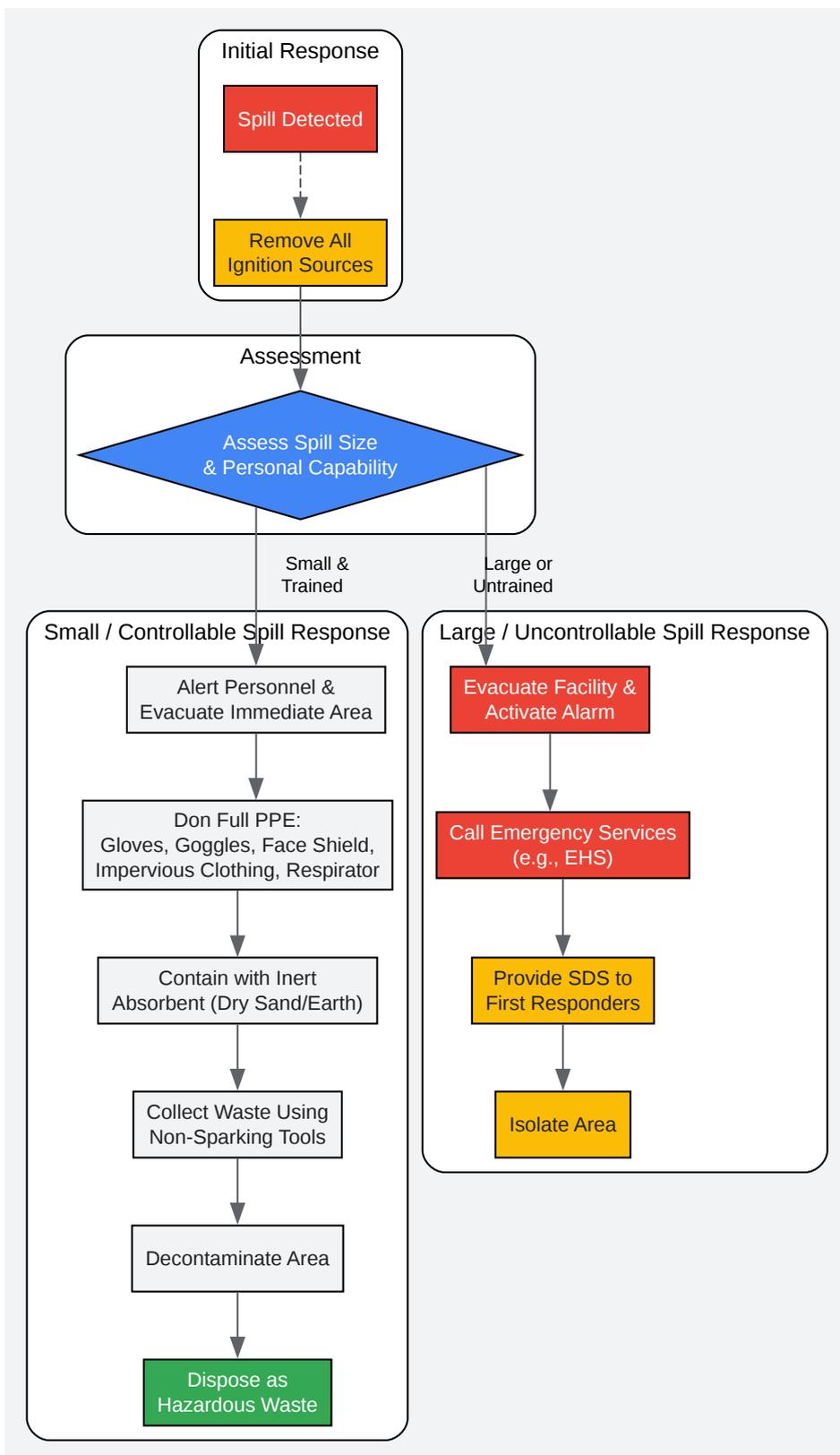
Toxicological Data and Hazard Classification

Pentyl chloroformate is classified as a hazardous substance with multiple risk factors. It is fatal if inhaled, harmful if swallowed, and causes severe skin burns and eye damage.[3][5][6] Long-term or repeated exposure may cause damage to the respiratory system.[7]

Hazard Type	Data and Classification	Source(s)
GHS Classification	Flammable Liquid (Category 3); Acute Toxicity, Inhalation (Category 2); Acute Toxicity, Oral (Category 4); Skin Corrosion (Category 1A/1B); Serious Eye Damage (Category 1); Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Irritation)	[3][5][6]
Acute Toxicity (Oral)	LD ₅₀ (mice): 1000.0 ± 86.0 mg/kg (Moderately Toxic)	[8]
Inhalation Toxicity	Fatal if inhaled.[5] It has a selective irritant effect on the respiratory system.[8]	[5][8]
Irritant Threshold	Human: 2.3 mg/m ³ ; Rat: 7.8 mg/m ³	[8]
Skin and Eye Irritation	Causes severe skin burns and serious eye damage.	[3][5][6]
Sensitization	Does not have a skin-sensitizing effect.	[8]
Workplace Exposure Limit	Recommended MAC: 0.5 mg/m ³ (vapors, hazard class 2). Requires special protection for skin and eyes.	[8]
Atmospheric Limit	Tentative Safe Exposure Level: 0.005 mg/m ³	[8]

Experimental Protocols: Handling and Emergency Response

Strict adherence to safety protocols is mandatory when working with **pentyl chloroformate**. The logical workflow for handling a chemical spill is outlined below. This protocol emphasizes rapid assessment, containment, and the safety of all personnel.



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References

- 1. vandemark.com [vandemark.com]
- 2. Pentyl chloroformate(638-41-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. aksci.com [aksci.com]
- 4. abmole.com [abmole.com]
- 5. valsynthese.ch [valsynthese.ch]
- 6. synquestlabs.com [synquestlabs.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. MATERIALS ON SUBSTANTIATION OF HYGIENIC STANDARDS FOR N-PENTYL ETHER OF CHLOROFORMIC ACID IN THE AIR OF THE WORKING AREA AND IN THE ATMOSPHERE - Bidevkina - Toxicological Review [rjraap.com]
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